

In-Depth Technical Guide: Certificate of Analysis for THP-PEG4-C1-OH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Thp-peg4-C1-OH*

Cat. No.: *B11931740*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical quality control measures for **THP-PEG4-C1-OH**, a heterobifunctional PEG-based PROTAC linker. Proteolysis Targeting Chimeras (PROTACs) are a novel therapeutic modality that induces targeted protein degradation. The linker component is critical to the PROTAC's efficacy, influencing the formation and stability of the ternary complex between the target protein and the E3 ligase.[1] [2] Ensuring the purity, identity, and quality of the PROTAC linker is therefore a crucial step in the development of these next-generation therapeutics.

This document outlines a representative Certificate of Analysis for **THP-PEG4-C1-OH**, details the experimental protocols for key analytical techniques, and provides visualizations for the quality control workflow and the molecule's role in the PROTAC mechanism.

Representative Certificate of Analysis

The following table summarizes the typical specifications and results for a batch of **THP-PEG4-C1-OH**.

Test	Specification	Result	Method
Appearance	Colorless to pale yellow oil	Conforms	Visual Inspection
Identity by ¹ H NMR	Conforms to structure	Conforms	¹ H NMR Spectroscopy
Identity by MS	Conforms to structure	Conforms	Mass Spectrometry
Purity by HPLC	≥ 95.0%	98.5%	HPLC-ELSD/CAD
Water Content	≤ 0.5%	0.15%	Karl Fischer Titration
Residual Solvents	Meets USP <467> limits	Conforms	GC-HS

Physicochemical Properties

Property	Value
Chemical Name	1-((Tetrahydro-2H-pyran-2-yl)oxy)-13-hydroxy-3,6,9-trioxatridecane
Molecular Formula	C ₁₄ H ₂₈ O ₆
Molecular Weight	292.37 g/mol
CAS Number	128660-97-9 (related structure)

Experimental Protocols

Detailed methodologies for the key analytical tests are provided below.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

High-Performance Liquid Chromatography is employed to assess the purity of the **THP-PEG4-C1-OH** linker. Due to the lack of a strong UV chromophore in the PEG linker, an Evaporative Light Scattering Detector (ELSD) or Charged Aerosol Detector (CAD) is often used.^{[3][4]}

- Instrumentation: Agilent 1260 Infinity II LC System or equivalent, with an ELSD or CAD.

- Column: A C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μ m) or a HILIC column can be effective for separating PEG oligomers.[\[5\]](#)
- Mobile Phase A: Water
- Mobile Phase B: Acetonitrile
- Gradient: A typical gradient would start at a high aqueous concentration and ramp up to a high organic concentration to elute the compound. For example, 95:5 (A:B) to 5:95 (A:B) over 20 minutes.
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Detector Settings (ELSD):
 - Nebulizer Temperature: 30 °C
 - Evaporator Temperature: 50 °C
 - Gas Flow: 1.5 SLM
- Sample Preparation: The sample is accurately weighed and dissolved in a suitable solvent, such as acetonitrile or a mixture of acetonitrile and water, to a final concentration of approximately 1 mg/mL.
- Data Analysis: The area percentage of the main peak is calculated to determine the purity of the sample.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Identity Confirmation

Proton Nuclear Magnetic Resonance (^1H NMR) spectroscopy is a powerful technique for confirming the chemical structure of the molecule.

- Instrumentation: Bruker Avance III 400 MHz NMR spectrometer or equivalent.

- Solvent: Deuterated chloroform (CDCl_3) or Deuterated methanol (CD_3OD).
- Sample Preparation: Approximately 5-10 mg of the sample is dissolved in 0.7 mL of the deuterated solvent.
- Acquisition Parameters:
 - Pulse Program: Standard single pulse (zg30)
 - Number of Scans: 16
 - Relaxation Delay: 1.0 s
- Data Analysis: The chemical shifts, splitting patterns, and integrations of the proton signals are compared to the expected spectrum for the **THP-PEG4-C1-OH** structure. Key signals include those from the THP protecting group, the PEG backbone, and the terminal hydroxyl group.

Mass Spectrometry (MS) for Molecular Weight Verification

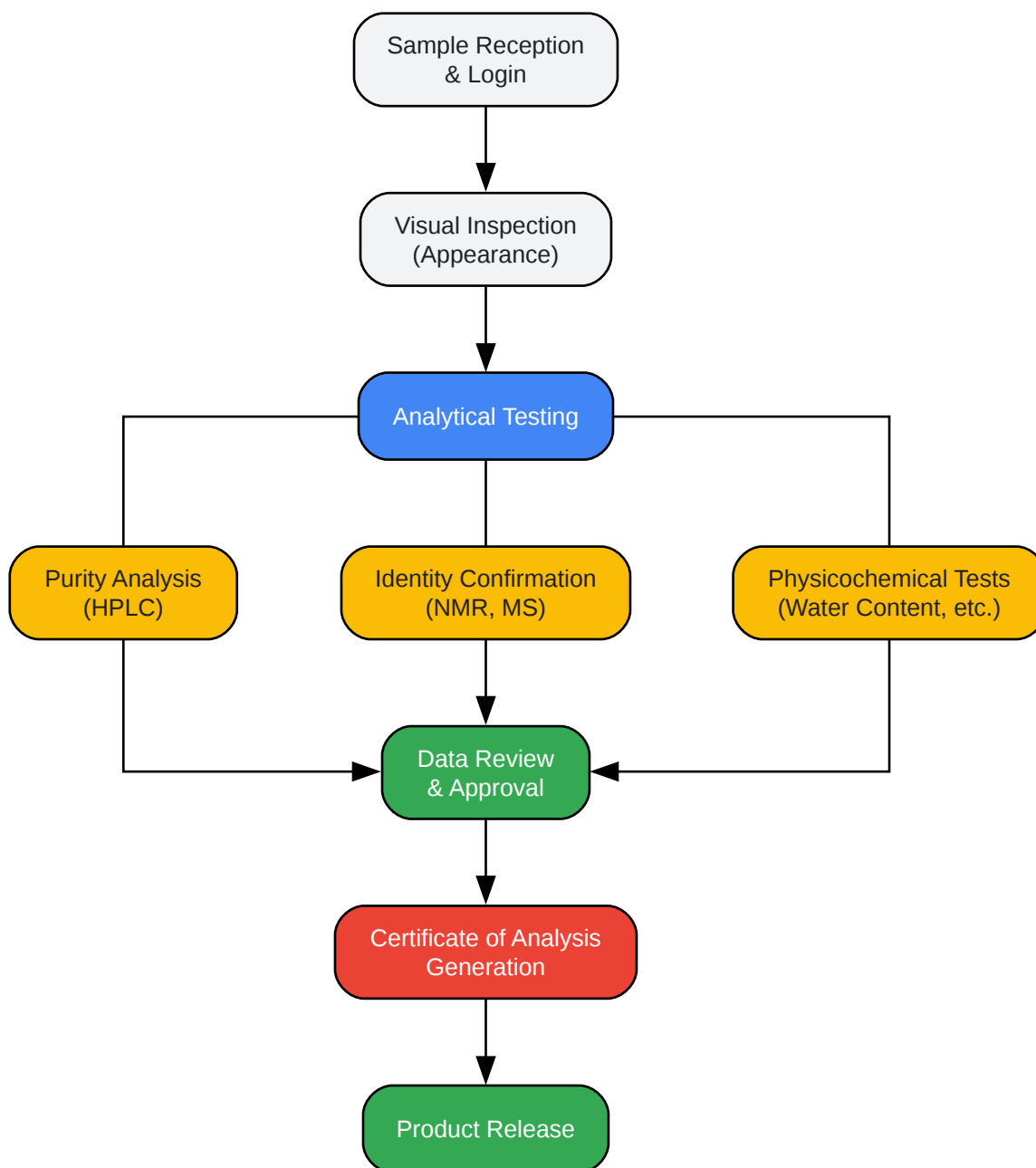
Mass spectrometry is used to confirm the molecular weight of the compound. Electrospray ionization (ESI) is a common technique for this type of molecule.

- Instrumentation: A quadrupole time-of-flight (Q-TOF) mass spectrometer or a similar high-resolution mass spectrometer.
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Sample Infusion: The sample, dissolved in a suitable solvent like methanol or acetonitrile with a small amount of formic acid, is infused directly into the mass spectrometer.
- Data Analysis: The resulting mass spectrum is analyzed for the presence of the protonated molecule $[\text{M}+\text{H}]^+$ and other adducts (e.g., $[\text{M}+\text{Na}]^+$). The measured mass-to-charge ratio (m/z) is compared to the theoretical exact mass of the compound.

Visualizations

Quality Control Workflow

The following diagram illustrates the typical workflow for the quality control analysis of **THP-PEG4-C1-OH**.

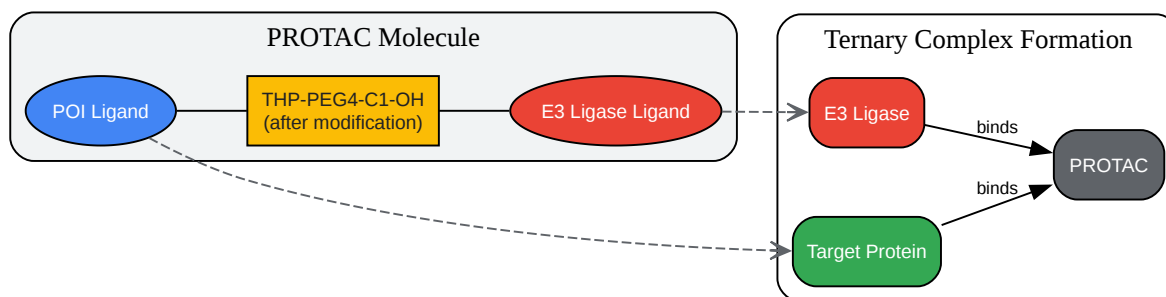


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Caption: Quality Control Workflow for **THP-PEG4-C1-OH**.

THP-PEG4-C1-OH in PROTAC Function

This diagram illustrates the chemical structure of **THP-PEG4-C1-OH** and its role as a linker in a PROTAC molecule, facilitating the formation of a ternary complex.



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Caption: Role of **THP-PEG4-C1-OH** Linker in PROTAC Function.

This technical guide provides a framework for understanding the quality control and functional context of **THP-PEG4-C1-OH**. Adherence to rigorous analytical testing is paramount for ensuring the reliability and reproducibility of research and development involving PROTACs.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Certificate of Analysis for THP-PEG4-C1-OH]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11931740#thp-peg4-c1-oh-certificate-of-analysis]

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